

# 5-(BenzylOxy)-2-bromobenzaldehyde molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	5-(BenzylOxy)-2-bromobenzaldehyde
Cat. No.:	B113107

[Get Quote](#)

An In-Depth Technical Guide to **5-(BenzylOxy)-2-bromobenzaldehyde**: Synthesis, Characterization, and Applications

## Authored by a Senior Application Scientist Abstract

This technical guide provides a comprehensive overview of **5-(BenzylOxy)-2-bromobenzaldehyde**, a pivotal intermediate in synthetic organic chemistry and drug discovery. The document details the compound's fundamental physicochemical properties, outlines a robust and validated protocol for its synthesis via Williamson ether synthesis, and explores its applications as a versatile chemical building block. This guide is intended to serve as an essential resource for researchers, chemists, and professionals in the pharmaceutical and material science sectors, offering both foundational knowledge and practical, field-proven insights to support their research and development endeavors.

## Introduction: A Versatile Aromatic Aldehyde

**5-(BenzylOxy)-2-bromobenzaldehyde** is a substituted aromatic aldehyde that has garnered significant interest within the scientific community. Its unique trifunctional structure—comprising an aldehyde group, a bromo group, and a benzylOxy ether—makes it an exceptionally valuable precursor for the synthesis of complex molecular architectures. The aldehyde group serves as a reactive handle for a multitude of chemical transformations, including reductive aminations,

Wittig reactions, and condensations. The bromine atom provides a strategic site for metal-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings, enabling the introduction of diverse substituents. The benzyloxy group acts as a stable protecting group for the phenol, which can be selectively cleaved under specific conditions to reveal a reactive hydroxyl functionality.

This guide provides a detailed examination of this compound, from its fundamental properties to its synthesis and strategic applications, thereby equipping researchers with the knowledge to effectively utilize this reagent in their synthetic campaigns.

## Physicochemical and Structural Properties

A precise understanding of a compound's properties is fundamental to its successful application in experimental work. The key identifiers and computed physicochemical properties for **5-(BenzylOxy)-2-bromobenzaldehyde** are summarized below.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>11</sub> BrO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	291.14 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	2-bromo-5-(phenylmethoxy)benzaldehyde	<a href="#">[1]</a>
CAS Number	85604-06-4	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Off-White to Pale Beige Solid	<a href="#">[4]</a>
Melting Point	44-46 °C	<a href="#">[4]</a>
Boiling Point (Predicted)	401.3 ± 30.0 °C	<a href="#">[4]</a>
Density (Predicted)	1.441 ± 0.06 g/cm <sup>3</sup>	<a href="#">[4]</a>
SMILES	C1=CC=C(C=C1)COC2=CC(=C(C=C2)Br)C=O	<a href="#">[1]</a>
InChIKey	NUBOCIQJROMWLP-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis Protocol: Williamson Ether Synthesis

The most direct and reliable method for preparing **5-(BenzylOxy)-2-bromobenzaldehyde** is through the Williamson ether synthesis. This classic  $S_N2$  reaction involves the nucleophilic substitution of a halide by an alkoxide. In this case, the phenoxide is generated from the commercially available 5-bromo-2-hydroxybenzaldehyde (also known as 5-bromosalicylaldehyde) by deprotonation with a suitable base, which then attacks benzyl bromide to form the desired ether linkage.

The choice of a moderately strong base like potassium carbonate ( $K_2CO_3$ ) and a polar aprotic solvent such as dimethylformamide (DMF) is critical. DMF effectively solvates the potassium cation, leaving the phenoxide anion more accessible for nucleophilic attack, thereby facilitating a high-yield reaction at a moderate temperature.<sup>[5]</sup>

## Detailed Experimental Protocol

### Materials:

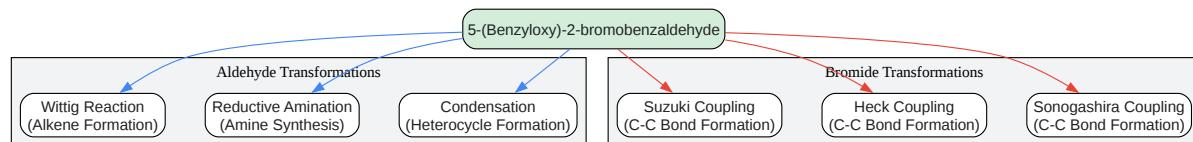
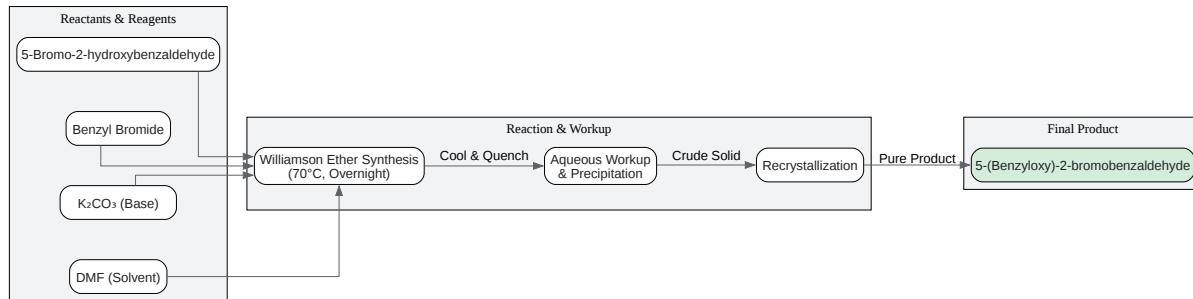
- 5-Bromo-2-hydroxybenzaldehyde (1.0 eq)
- Benzyl bromide (1.0-1.1 eq)
- Potassium carbonate ( $K_2CO_3$ ), anhydrous (1.5 eq)
- Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Deionized water
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $MgSO_4$ ) or sodium sulfate ( $Na_2SO_4$ )

### Procedure:

- To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 5-bromo-2-hydroxybenzaldehyde (1.0 eq) and anhydrous potassium carbonate (1.5 eq).

- Add a sufficient volume of anhydrous DMF to dissolve the solids and allow for efficient stirring.
- To this stirring suspension, add benzyl bromide (1.0-1.1 eq) dropwise at room temperature.
- Heat the reaction mixture to 70 °C and stir overnight. The progress of the reaction should be monitored by Thin-Layer Chromatography (TLC) until the starting material is consumed.[5]
- After the reaction is complete, allow the mixture to cool to room temperature. Reduce the volume of DMF by approximately half using a rotary evaporator under reduced pressure.
- Pour the concentrated residue into a beaker containing deionized water. This will cause the crude product to precipitate out of the solution.[5]
- Stir the aqueous suspension for 30 minutes to ensure complete precipitation, then collect the solid product by vacuum filtration.
- Wash the collected solid with deionized water to remove any remaining DMF and inorganic salts.
- For purification, the crude product can be recrystallized from a suitable solvent system, such as ethanol/water or ethyl acetate/hexanes, to yield pure **5-(Benzyl)-2-bromobenzaldehyde** as an off-white solid.[5]

## Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. 5-(BenzylOxy)-2-bromobenzaldehyde | C14H11BrO2 | CID 10870024 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. 5-BENZYLOXY-2-BROMOBENZALDEHYDE | CymitQuimica [cymitquimica.com]
- 3. 2-(BENZYLOXY)-5-BROMOBENZALDEHYDE | 121124-94-5 [chemicalbook.com]
- 4. 5-BENZYLOXY-2-BROMOBENZALDEHYDE | 85604-06-4 [chemicalbook.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [5-(BenzylOxy)-2-bromobenzaldehyde molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113107#5-benzylOxy-2-bromobenzaldehyde-molecular-weight-and-formula]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)